

# How to confirm successful conjugation of CY5-N3 to my molecule

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## Compound of Interest

Compound Name: CY5-N3

Cat. No.: B560655

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## Technical Support Center: CY5-N3 Conjugation

Welcome to the technical support center for **CY5-N3** conjugation. This guide provides detailed answers, protocols, and troubleshooting advice to help you successfully confirm the attachment of **CY5-N3** to your target molecule.

## Frequently Asked Questions (FAQs)

### Q1: What is CY5-N3 and how does it work?

**CY5-N3** (Sulfo-Cyanine5-azide) is a fluorescent dye equipped with an azide (-N3) functional group.<sup>[1][2][3]</sup> This azide allows the dye to be covalently attached to molecules containing a compatible functional group, most commonly an alkyne, through a bioorthogonal reaction known as "click chemistry".<sup>[4][5][6]</sup> This reaction, which can be catalyzed by copper (CuAAC) or proceed without a catalyst if using a strained alkyne like DBCO (SPAAC), forms a stable triazole linkage.<sup>[4][5][6]</sup> The result is a fluorescently labeled molecule that can be used for various detection and imaging applications.<sup>[1][7][8]</sup>

### Q2: Which analytical methods can I use to confirm successful conjugation?

There are several robust methods to verify that **CY5-N3** has successfully conjugated to your molecule:

- UV-Vis Spectroscopy: To determine the Degree of Labeling (DOL).<sup>[9]</sup>

- Mass Spectrometry (MS): To confirm the mass increase corresponding to the addition of the **CY5-N3** tag.[\[10\]](#)
- Chromatography (HPLC/FPLC): To separate the labeled conjugate from the free, unreacted dye and assess purity.[\[9\]](#)[\[11\]](#)
- Gel Electrophoresis (SDS-PAGE): To visualize the fluorescently labeled molecule and confirm a shift in molecular weight.[\[12\]](#)[\[13\]](#)

### Q3: What are the key spectral properties of CY5?

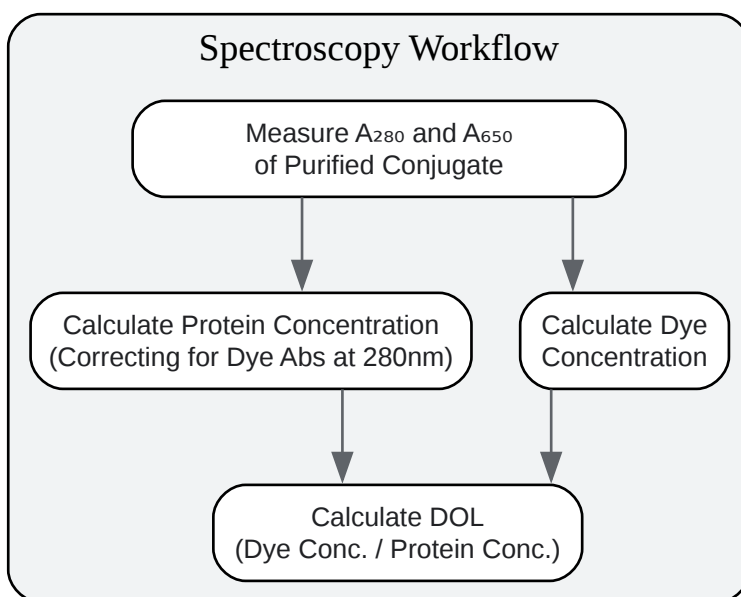
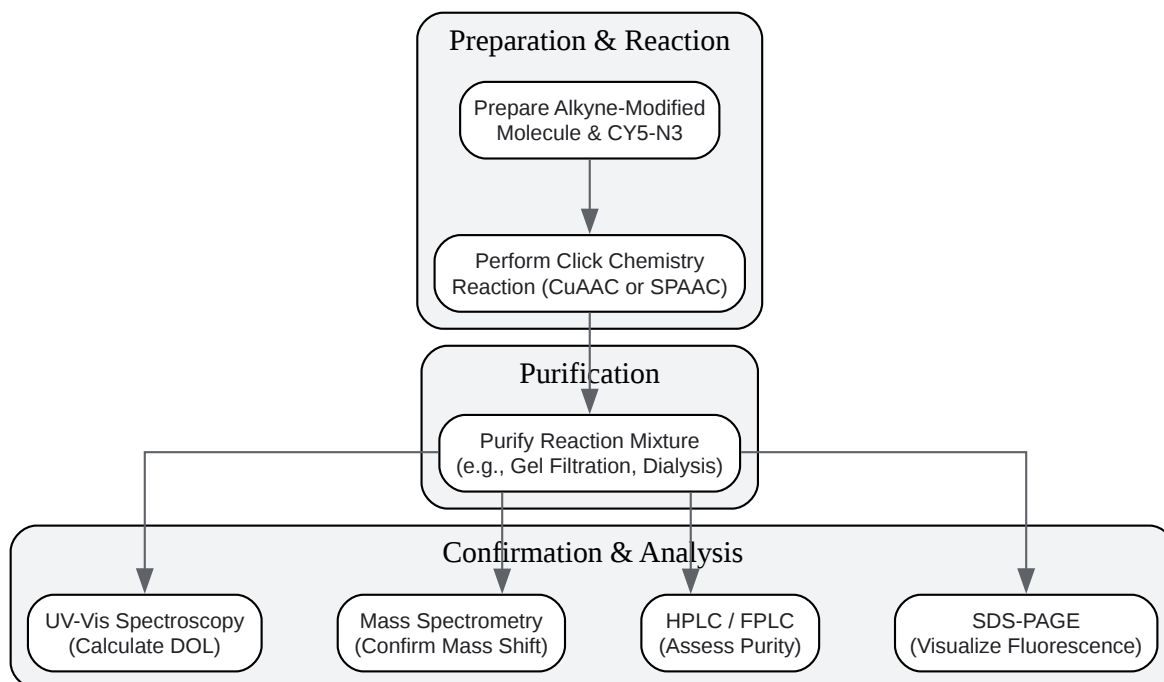
It is crucial to know the excitation and emission maxima to properly configure your detection instruments.

Property	Value
Excitation Maximum ( $\lambda_{ex}$ )	~646 nm <a href="#">[1]</a> <a href="#">[5]</a> <a href="#">[7]</a>
Emission Maximum ( $\lambda_{em}$ )	~662 nm <a href="#">[1]</a> <a href="#">[5]</a> <a href="#">[7]</a>
Molar Extinction Coefficient ( $\epsilon$ ) at ~650 nm	~250,000 M <sup>-1</sup> cm <sup>-1</sup>

## Experimental Workflows and Protocols

### Workflow for Conjugation Confirmation

The general process for labeling your molecule and confirming the conjugation is outlined below.



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